

Best practices for long-term storage of Cavilax

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cavilax
CAS No.: 69487-31-6
Cat. No.: B1220384

[Get Quote](#)

Technical Support Center: Cavilax

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **Cavilax**, a novel small-molecule inhibitor of the XYZ signaling pathway. Adherence to these guidelines is critical for maintaining the integrity, activity, and stability of the compound for reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of **Cavilax**?

For long-term storage (greater than 6 months), **Cavilax** powder should be stored at -20°C. For short-term storage (up to 6 months), storage at 4°C is acceptable. To prevent degradation from freeze-thaw cycles, it is recommended to aliquot the compound into smaller, single-use vials before freezing.

Q2: How should I store **Cavilax** solutions?

Cavilax solutions are significantly less stable than the lyophilized powder. For optimal stability, solutions should be freshly prepared before each experiment. If temporary storage is

necessary, store solutions at -80°C for no longer than one month. Avoid repeated freeze-thaw cycles.

Q3: What solvents are recommended for dissolving **Cavilax**?

Cavilax is soluble in DMSO at a concentration of up to 50 mM. For aqueous buffers, the solubility is significantly lower. It is recommended to first prepare a high-concentration stock solution in DMSO and then dilute it with the appropriate aqueous buffer for your experiment.

Q4: Is **Cavilax** sensitive to light or moisture?

Yes, **Cavilax** is both light-sensitive and hygroscopic. The solid compound and solutions should be stored in amber or opaque vials to protect from light. Vials should be tightly sealed and stored in a desiccator to minimize exposure to moisture.

Q5: How can I check the stability of my stored **Cavilax**?

The stability of **Cavilax** can be assessed by High-Performance Liquid Chromatography (HPLC) to check for the appearance of degradation products. A change in the color or physical appearance of the powder can also indicate degradation. For critical experiments, it is advisable to perform a purity check before use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced experimental efficacy	Compound degradation due to improper storage.	Verify storage conditions (temperature, light, and moisture exposure). Perform an HPLC purity analysis. If degradation is confirmed, use a fresh, properly stored aliquot.
Inconsistent results between experiments	Repeated freeze-thaw cycles of the stock solution.	Prepare single-use aliquots of the stock solution to avoid freeze-thaw cycles. Always use a fresh aliquot for each experiment.
Precipitation in aqueous solution	Low solubility of Cavilax in aqueous buffers.	Ensure the final DMSO concentration in your aqueous solution is sufficient to maintain solubility. A final concentration of 0.1% to 1% DMSO is generally well-tolerated in cell-based assays.
Color change of the powder (from white to yellow)	Oxidation or degradation of the compound.	Discard the discolored compound. Ensure future storage is in a tightly sealed vial with a desiccant, and consider purging the vial with an inert gas like argon or nitrogen before sealing.

Long-Term Storage Stability Data

The following table summarizes the stability of **Cavilax** under different storage conditions. Purity was assessed by HPLC.

Storage Condition	Duration	Purity (%)	Appearance
-20°C, desiccated, dark	12 months	99.5%	White powder
4°C, desiccated, dark	6 months	98.2%	White powder
Room Temperature (25°C), dark	1 month	92.1%	Off-white powder
Room Temperature (25°C), light	1 month	85.7%	Yellowish powder
-80°C (in DMSO)	1 month	99.1%	Clear, colorless solution
-20°C (in DMSO)	1 month	96.5%	Clear, colorless solution

Experimental Protocols

Protocol 1: Preparation of **Cavilax** Stock Solution

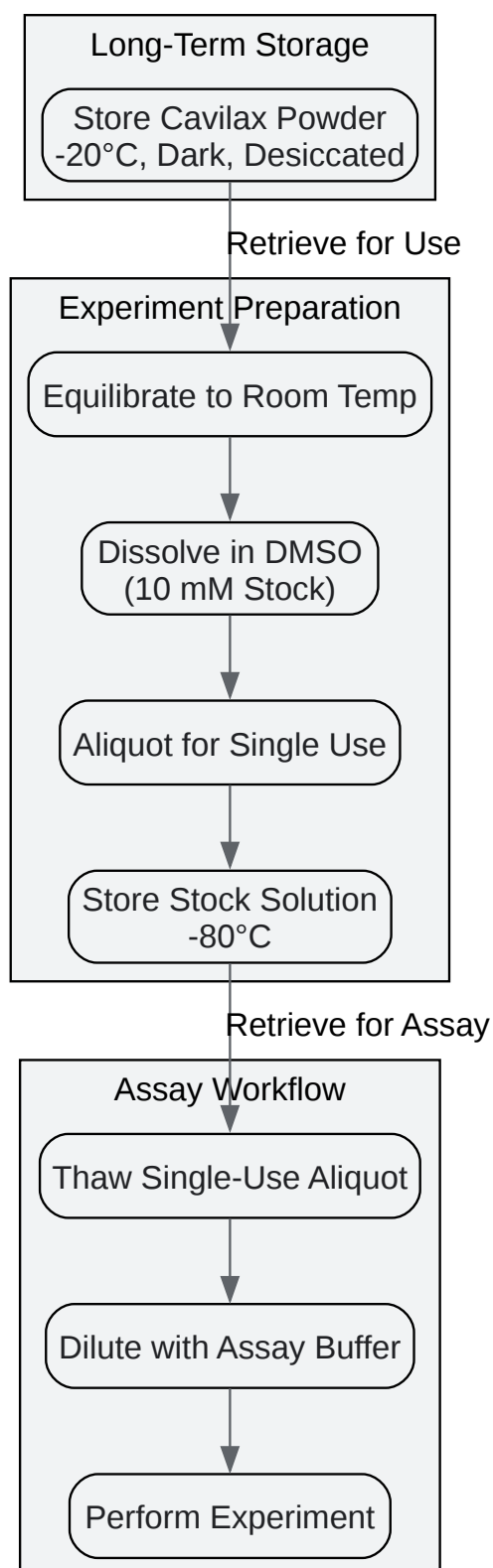
- Equilibrate the vial of **Cavilax** powder to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the vial for 1-2 minutes until the powder is completely dissolved.
- Aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -80°C.

Protocol 2: HPLC Purity Assessment

- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile

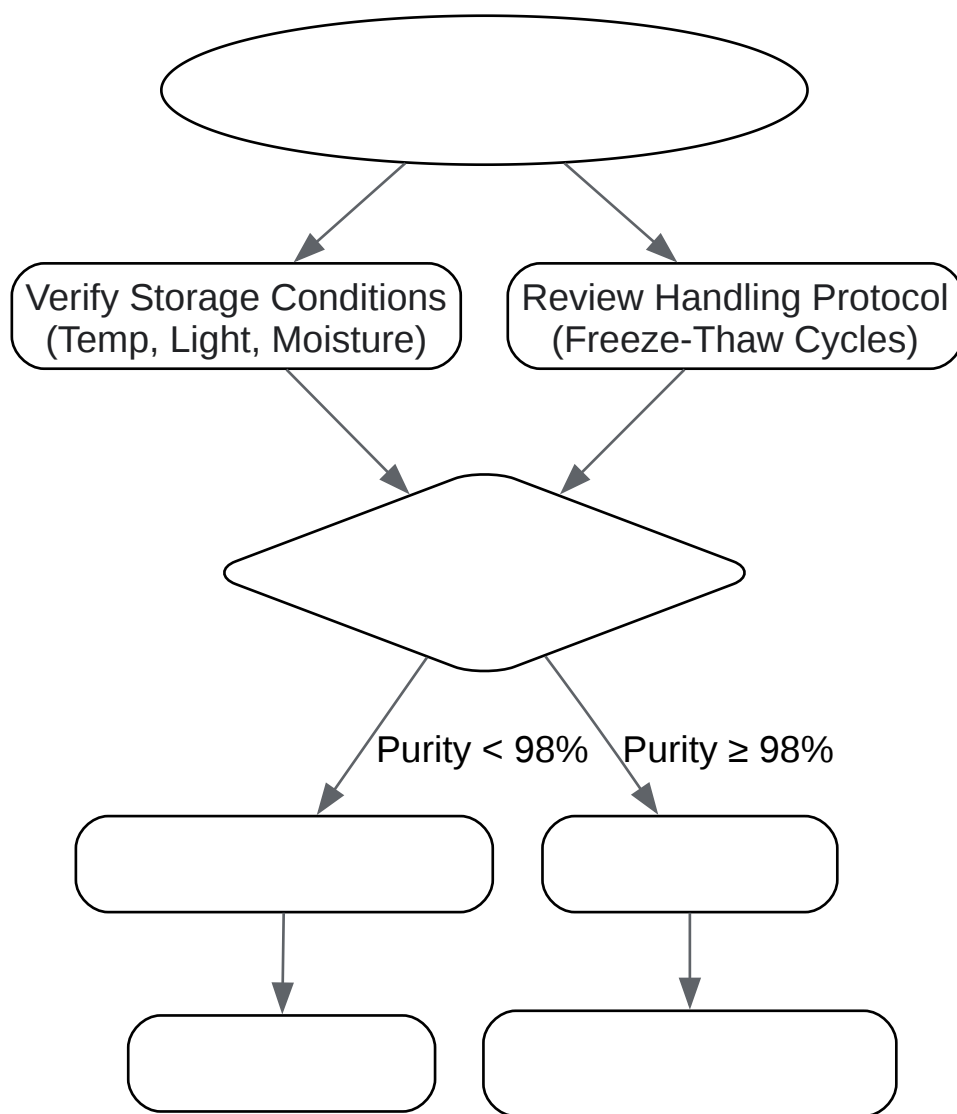
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Gradient: 5% to 95% B over 20 minutes
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm
- Injection Volume: 10 μ L
- Prepare a 1 mg/mL solution of **Cavilax** in DMSO for analysis.

Diagrams



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the proper handling and use of **Cavilax**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for inconsistent experimental results with **Cavilax**.

- To cite this document: BenchChem. [Best practices for long-term storage of Cavilax]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220384/docs#best-practices-for-long-term-storage-of-cavilax\]](https://www.benchchem.com/product/b1220384/docs#best-practices-for-long-term-storage-of-cavilax)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)